

The Interaction of 1-Naphthaleneacetic Acid with Cellular Receptors: A Technical Guide

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Compound of Interest

Compound Name: 1-Naphthaleneacetic Acid

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Introduction

1-Naphthaleneacetic acid (NAA) is a synthetic auxin, a class of plant hormones that play a central role in regulating plant growth and development.[1][2][3] As a mimic of the natural auxin indole-3-acetic acid (IAA), NAA is widely used in agriculture and horticulture to control various physiological processes, including root initiation, fruit development, and prevention of premature fruit drop.[1][3] Understanding the molecular interactions of NAA with its cellular receptors is paramount for optimizing its agricultural applications and for the development of novel plant growth regulators. This technical guide provides an in-depth overview of the core mechanisms of NAA perception and signaling, with a focus on quantitative data, detailed experimental protocols, and visual representations of the key pathways and workflows.

The primary receptors for auxins, including NAA, are the Transport Inhibitor Response 1/Auxin Signaling F-box (TIR1/AFB) proteins.[4][5][6][7][8][9][10] These F-box proteins are components of the Skp1-Cullin-F-box (SCF) E3 ubiquitin ligase complex.[5][11] In the presence of auxin, TIR1/AFB proteins form a co-receptor complex with Auxin/Indole-3-Acetic Acid (Aux/IAA) transcriptional repressors.[4][6][7][8] This auxin-mediated interaction targets the Aux/IAA proteins for ubiquitination and subsequent degradation by the 26S proteasome.[6][7] The degradation of Aux/IAA repressors liberates Auxin Response Factor (ARF) transcription factors, which can then activate or repress the expression of auxin-responsive genes, leading to a wide range of physiological responses.[4][12][13]

Data Presentation: Quantitative Analysis of NAA-Receptor Interactions

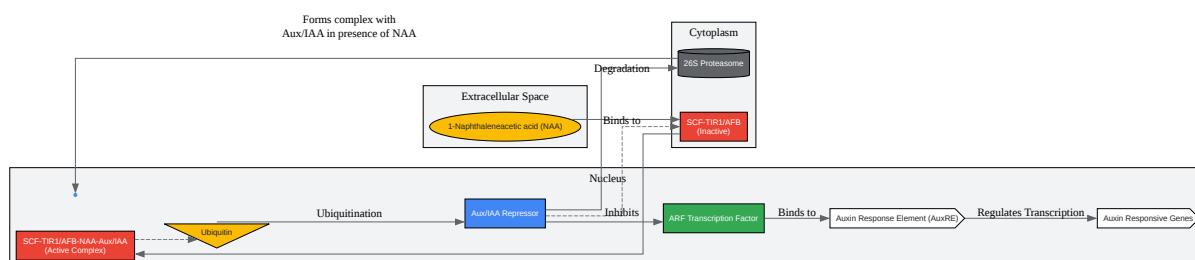
The binding affinity of NAA to the TIR1/AFB-Aux/IAA co-receptor complex is a critical determinant of its biological activity. Various in vitro and in vivo techniques have been employed to quantify these interactions. Below is a summary of key quantitative data.

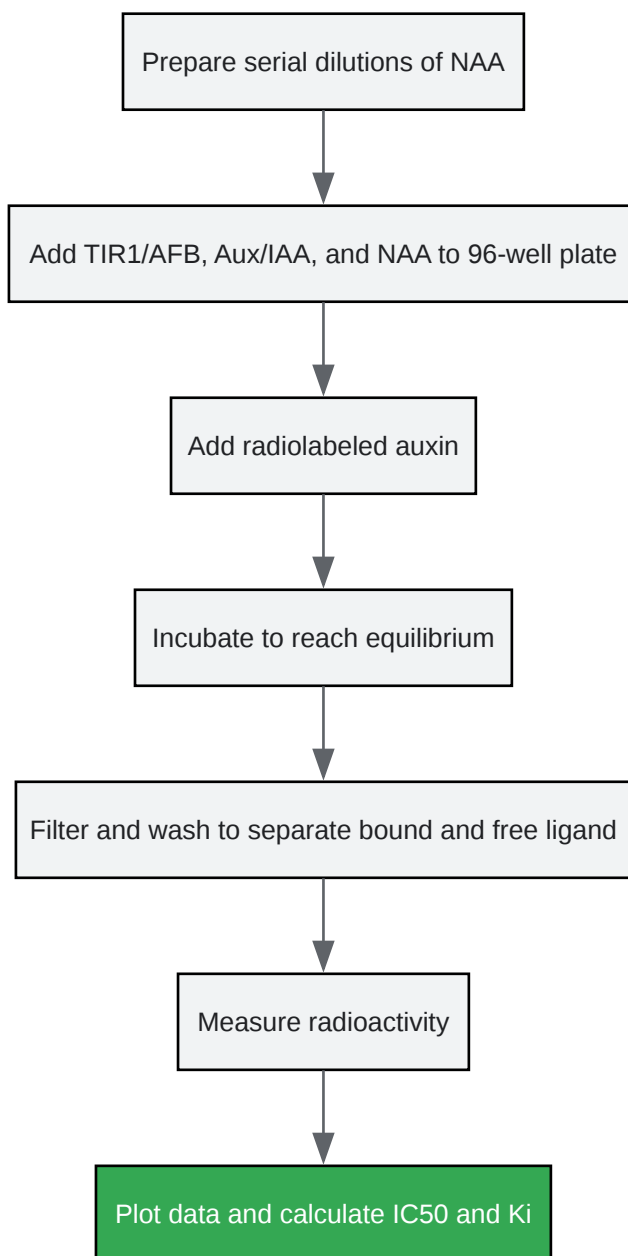
Ligand	Co-Receptor Complex	Assay Type	Binding Constant (K _i)	Reference
1-Naphthaleneacetic acid (NAA)	TIR1-IAA7	Competitive Radioligand Binding	113.50 ± 3.51 nM	[1][5]

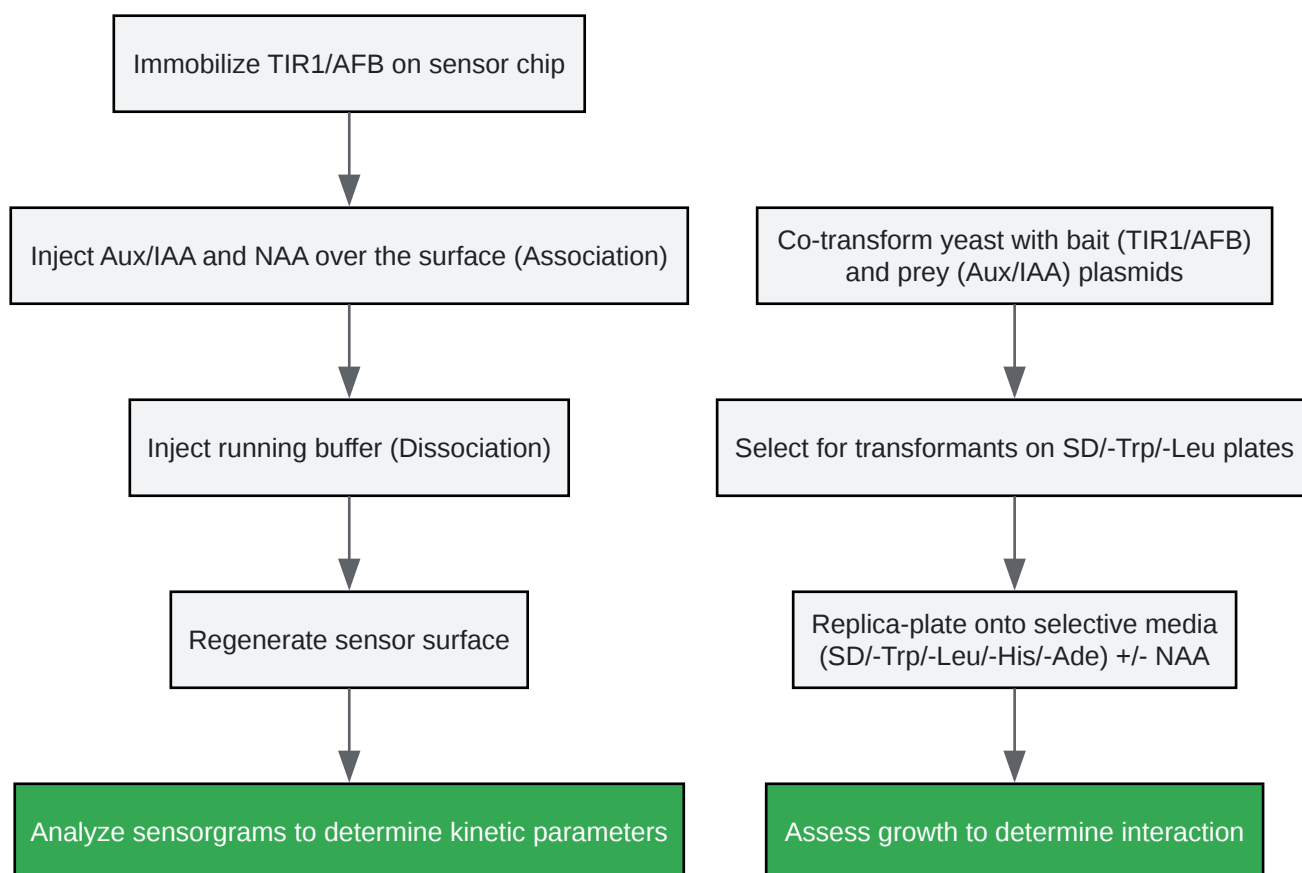
Auxin Analog	Receptor	Aux/IAA Peptide	Dissociation Rate Constant (k _d) (s ⁻¹)	Reference
Indole-3-acetic acid (IAA)	TIR1	IAA7	3.3 × 10 ⁻³	[2]
Fluroxypyr	TIR1	IAA7	0.93 × 10 ⁻³	[2]
Triclopyr	TIR1	IAA7	3.4 × 10 ⁻³	[2]
Indole-3-butyric acid (IBA)	TIR1	IAA7	6.9 × 10 ⁻³	[2]
Indole-3-acetic acid (IAA)	AFB5	IAA7	1.9 × 10 ⁻²	[2]
Fluroxypyr	AFB5	IAA7	3.3 × 10 ⁻²	[2]
Triclopyr	AFB5	IAA7	8.1 × 10 ⁻²	[2]

Core Signaling Pathway of 1-Naphthaleneacetic Acid

The canonical auxin signaling pathway provides the fundamental framework for understanding how NAA elicits cellular responses. The binding of NAA to the TIR1/AFB-Aux/IAA co-receptor complex is the initiating event that triggers a cascade of downstream events, ultimately leading to changes in gene expression.







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